

Technical Support Center: Gold(V) Fluoride

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Compound of Interest

Compound Name: Gold fluoride

Cat. No.: B1233690

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with gold(V) fluoride (AuF_5).

Frequently Asked Questions (FAQs)

Q1: What is gold(V) fluoride and what are its basic properties?

Gold(V) fluoride, with the chemical formula Au_2F_{10} , is a fluoride compound that features gold in its highest known oxidation state.^{[1][2]} It is a red, unstable solid.^[2] In the solid state, it has a dimeric structure (Au_2F_{10}) with octahedrally coordinated gold atoms.^{[2][3]} In the gas phase, it exists as a mixture of dimers and trimers.^{[2][3]} It is recognized as the strongest known Lewis acid and fluoride ion acceptor, even surpassing antimony pentafluoride.^{[2][4]}

Q2: What is the primary decomposition pathway for gold(V) fluoride?

Gold(V) fluoride is thermally unstable and decomposes at 60 °C (140 °F).^{[2][5][6]} The primary decomposition product is typically gold(III) fluoride (AuF_3).^{[7][8]}

Q3: How does gold(V) fluoride behave in the presence of hydrogen fluoride (HF)?

While gold(V) fluoride dissolves in hydrogen fluoride, these solutions are unstable and will decompose.^{[1][2][9]} The decomposition in HF yields gold(III) fluoride (AuF_3) and liberates fluorine gas (F_2).^[4]

Q4: What are the main safety hazards associated with gold(V) fluoride?

Gold(V) fluoride is a corrosive and toxic compound.[2] Due to its high reactivity and the liberation of toxic fluorine gas upon decomposition, it must be handled with extreme caution in a well-ventilated fume hood, using appropriate personal protective equipment (PPE).

Quantitative Data Summary

The following table summarizes key quantitative data for gold(V) fluoride.

Property	Value	Citations
Chemical Formula	Au ₂ F ₁₀ (dimer in solid state)	[1][2]
Molar Mass	291.959 g/mol	[2]
Appearance	Red solid	[2]
Decomposition Temperature	60 °C (333 K)	[2][5][6]
Sublimation Point	80 °C (353 K)	[5]
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	-473.4 kJ/mol	[5][6]
Gas Phase Composition	82% Dimer (Au ₂ F ₁₀), 18% Trimer	[2][3]

Troubleshooting Guide

Issue 1: Premature decomposition of AuF₅ sample at room temperature.

- **Possible Cause:** Contamination with moisture or impurities. Gold(V) fluoride is extremely reactive and hygroscopic. Reaction with water can lead to rapid decomposition.
- **Solution:** Ensure all handling and storage are performed under a strictly inert and anhydrous atmosphere (e.g., a dry nitrogen or argon glovebox). Use thoroughly dried glassware and solvents.

Issue 2: The appearance of unexpected byproducts in the decomposition reaction.

- Possible Cause: If synthesizing AuF_5 from a precursor like dioxygenyl hexafluoroaurate (O_2AuF_6), incomplete decomposition or side reactions can occur. For instance, some O_2AuF_6 may reform on the surface during thermal decomposition.^{[7][8]}
- Solution: Optimize the decomposition temperature and vacuum conditions as specified in the experimental protocol. A second sublimation can be performed to separate purer AuF_5 from the less volatile AuF_3 residue.^{[7][8]}

Issue 3: Inconsistent results during characterization (e.g., Raman spectroscopy).

- Possible Cause: The sample may be a mixture of AuF_5 , AuF_3 , and the precursor material (e.g., O_2AuF_6). Each of these species has a distinguishable Raman and mass spectrum.^{[7][8]} Additionally, AuF_5 prepared by double sublimation is often amorphous, which can affect crystallographic analysis.^{[7][8]}
- Solution: Use multiple characterization techniques (Mass Spectrometry, Raman Spectroscopy) to identify the components of your sample. Refer to literature for the distinct spectra of AuF_5 , AuF_3 , and potential precursors. Purify the AuF_5 via sublimation to remove impurities.^[7]

Experimental Protocols

Protocol: Synthesis of Gold(V) Fluoride via Thermal Decomposition of Dioxygenyl Hexafluoroaurate (O_2AuF_6)

This protocol is based on established methods for preparing AuF_5 .^{[1][7][8]}

Objective: To synthesize AuF_5 by thermally decomposing O_2AuF_6 in a vacuum.

Materials:

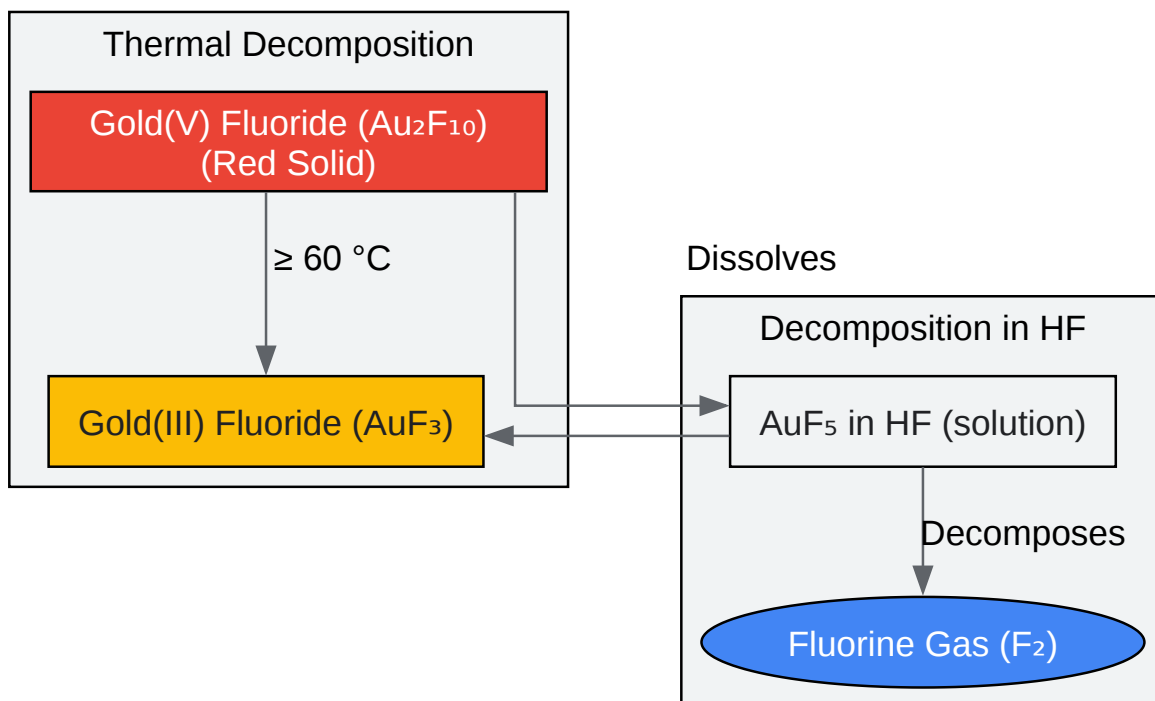
- Dioxygenyl hexafluoroaurate (O_2AuF_6)
- High-vacuum line
- Quartz or suitable inert material reaction vessel
- Heating mantle with temperature controller

- Cold trap (e.g., liquid nitrogen)

Methodology:

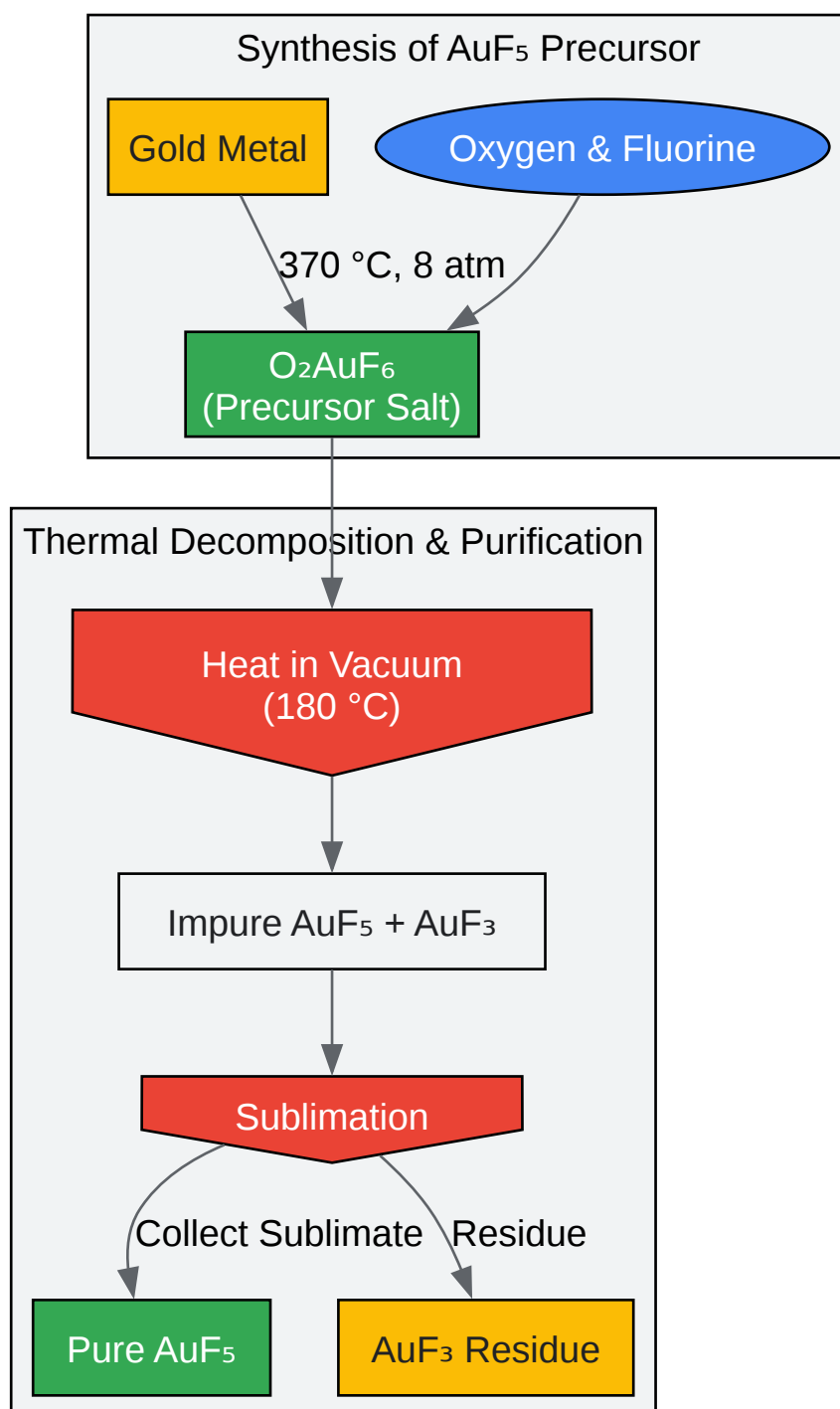
- Place the precursor, O_2AuF_6 , into the reaction vessel under an inert atmosphere.
- Attach the vessel to a high-vacuum line and evacuate the system.
- Slowly heat the O_2AuF_6 sample to 180 °C.^[1] The salt will decompose, releasing AuF_5 , oxygen (O_2), and fluorine (F_2).
 - Reaction: $2 \text{O}_2\text{AuF}_6(\text{s}) \rightarrow \text{Au}_2\text{F}_{10}(\text{s}) + 2 \text{O}_2(\text{g}) + \text{F}_2(\text{g})$ ^[1]
- The more volatile AuF_5 will sublime and can be collected on a cold finger or in a cooler part of the apparatus. The less volatile AuF_3 will remain as a residue.^[7]
- To obtain higher purity AuF_5 , a second sublimation can be performed, leaving behind the AuF_3 decomposition product.^{[7][8]}
- Once the reaction is complete, cool the apparatus to room temperature before carefully bringing the system back to atmospheric pressure with an inert gas.
- Handle the collected red AuF_5 solid under strictly anhydrous and inert conditions.

Visualizations



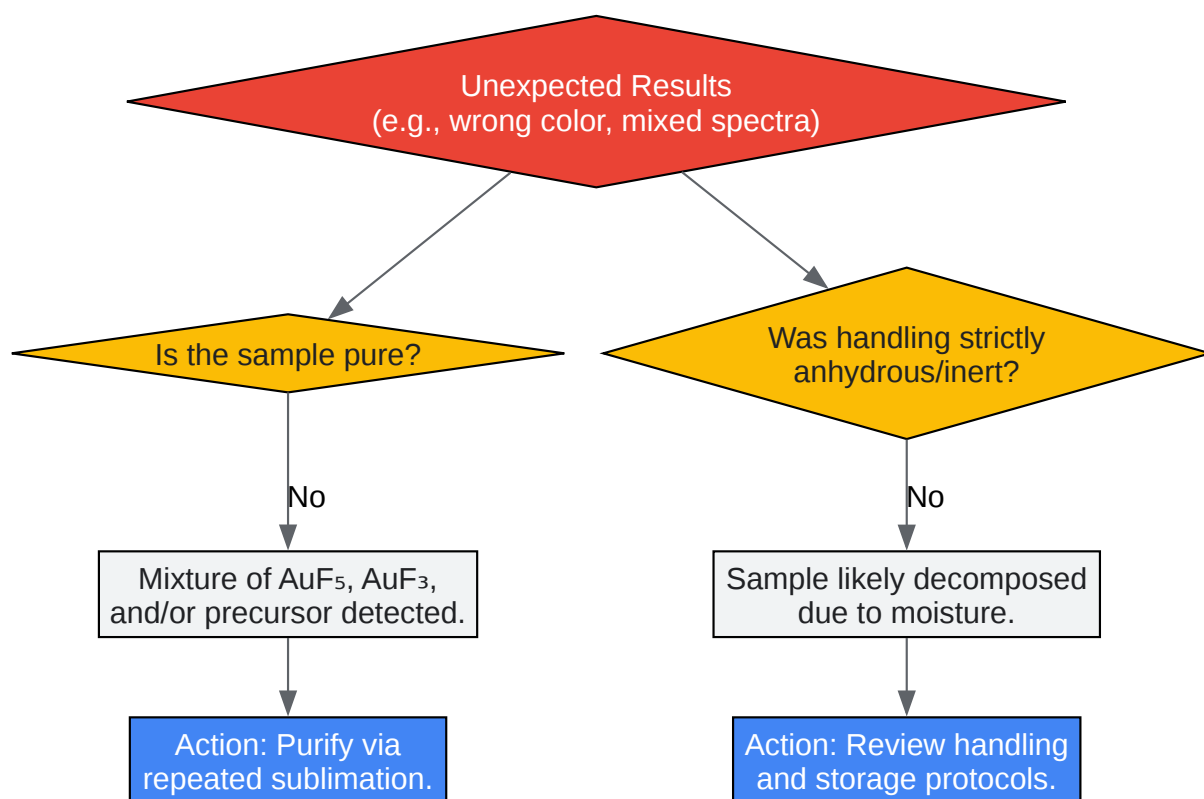
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Caption: Decomposition pathways of Gold(V) Fluoride.



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Caption: Experimental workflow for AuF_5 synthesis.



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Caption: Troubleshooting logic for experimental issues.

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References

- 1. Gold(V) fluoride - Wikiwand [wikiwand.com]
- 2. Gold(V) fluoride - Wikipedia [en.wikipedia.org]
- 3. m.youtube.com [m.youtube.com]

- 4. researchgate.net [researchgate.net]
- 5. gold(V) fluoride [chemister.ru]
- 6. gold(V) fluoride - Wikidata [wikidata.org]
- 7. researchgate.net [researchgate.net]
- 8. Preparation and characterization of gold pentafluoride - Journal of the Chemical Society, Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 9. gold pentafluoride|57542-85-5 - MOLBASE Encyclopedia [m.molbase.com]
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